

Essential Safety and Operational Guide for Handling NOR116 (Flamestab® NOR 116)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NOR116

Cat. No.: B1143032

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This guide provides critical safety and logistical information for the handling and disposal of **NOR116**, a triazine-derivative flame retardant and UV stabilizer. The following procedures are designed to ensure the safety of all personnel and to maintain compliance with standard laboratory safety protocols.

Product Identification and Physical Properties

NOR116, commercially known as Flamestab® NOR 116, is a monomeric N-alkoxy hindered amine (NOR HAS).^{[1][2][3][4][5]} While it has a low order of oral toxicity and does not present unusual handling problems, adherence to proper safety measures is essential.^[6]

Property	Value
Chemical Name	1,3-Propanediamine, N,N"-1,2-ethanediylbis-, reaction products with cyclohexane and peroxidized N-butyl-2,2,6,6-tetramethyl-4-piperidinamine-2,4,6-trichloro-1,3,5-triazine
CAS Number	191680-81-6
Appearance	Off-white to pale red crystalline granules
Melting Point	108 - 123 °C
Flash Point	> 100 °C
Solubility in Water	<40 ppb at 20°C
Molecular Weight	2261 g/mol

Personal Protective Equipment (PPE)

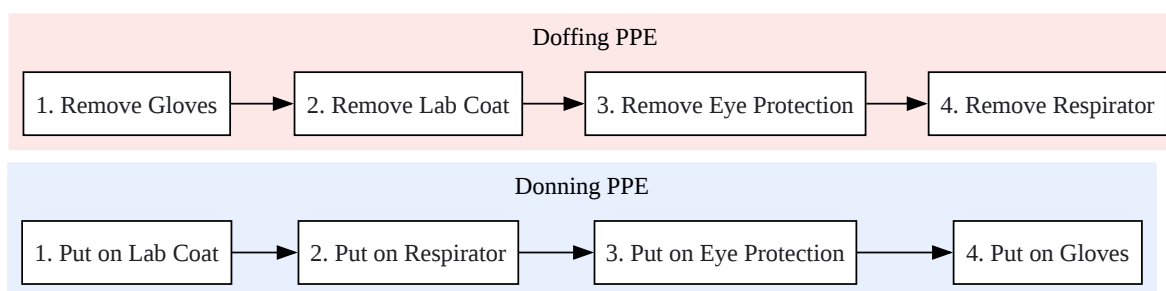
According to the safety data sheet, **NOR116** does not require a hazard warning label under GHS criteria.^[7] However, as a precaution, especially when handling the powder form which can be dusty, the following PPE is recommended.

Recommended PPE for Handling NOR116

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves	Protects against direct skin contact.
Eye Protection	ANSI Z87.1 compliant safety glasses or chemical splash goggles	Protects eyes from dust particles.
Body Protection	Flame-resistant (FR) lab coat (NPFA 2112 compliant) and closed-toe shoes	Provides a barrier against spills and splashes.[8]
Respiratory Protection	NIOSH-approved respirator (e.g., N95)	Recommended when handling large quantities or when dust is generated.

PPE Donning and Doffing Protocol

Proper procedure for putting on and taking off PPE is crucial to prevent contamination.



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Figure 1: Standard procedure for donning and doffing Personal Protective Equipment.

Handling and Storage

- Ventilation: Handle **NOR116** in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is recommended.
- Ignition Sources: Avoid dust formation and keep away from ignition sources.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

Spill Management

In the event of a spill:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand or vermiculite to contain the spill. Avoid generating dust.
- Collect: Carefully sweep or vacuum the material into a labeled, sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water.

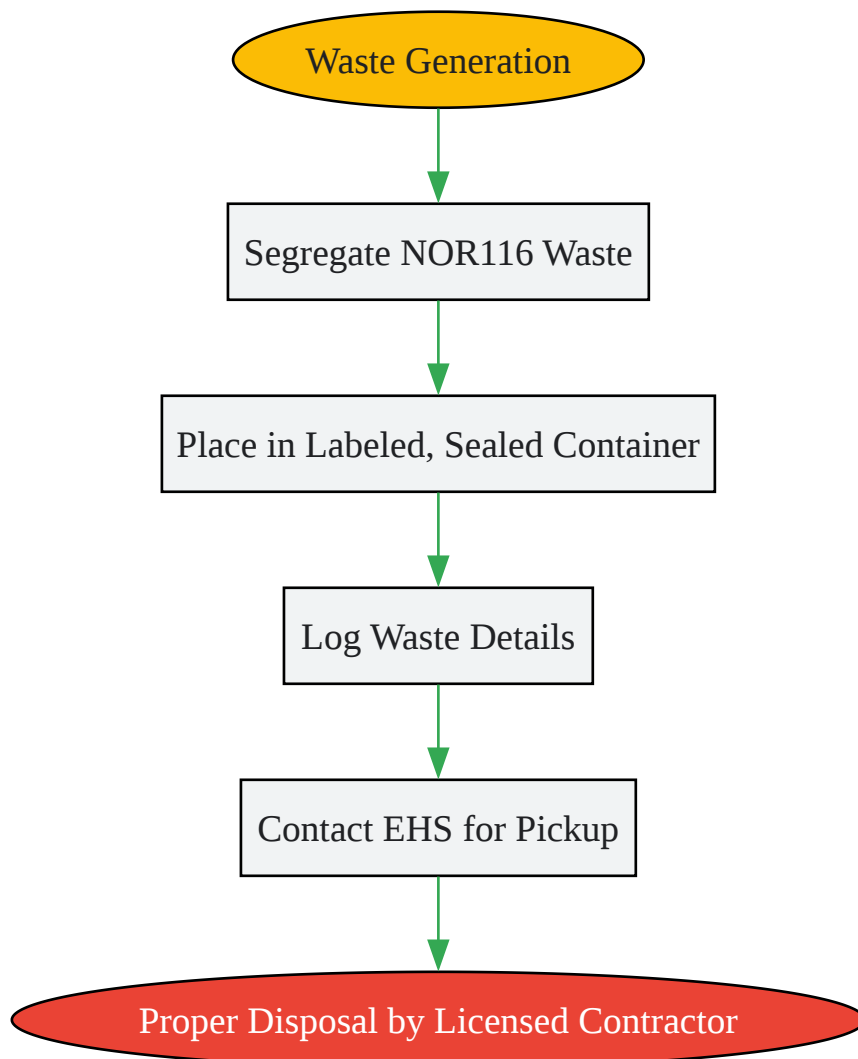
Disposal Plan

NOR116 is a triazine derivative and should be disposed of as hazardous chemical waste. Do not dispose of down the drain or in regular trash.

Step-by-Step Disposal Protocol

- Segregation: Do not mix **NOR116** waste with other waste streams.
- Containerization: Place waste material in a clearly labeled, sealed, and compatible container. The label should include "Hazardous Waste" and the chemical name.
- Record Keeping: Maintain a log of the waste generated, including the quantity and date.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for collection.

Disposal Workflow



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Figure 2: General workflow for the disposal of **NOR116** waste.

Experimental Protocols: General Handling for Research Applications

While specific experimental protocols will vary, the following general steps should be followed when incorporating **NOR116** into your research:

- Preparation: Before handling, ensure all necessary PPE is correctly donned and the work area (e.g., fume hood) is prepared.

- Weighing: When weighing the solid material, use a balance in an enclosure or a fume hood to minimize dust dispersion.
- Dissolving: If dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.
- Reaction: Conduct the experiment in a closed system or under adequate ventilation.
- Post-Experiment: Decontaminate all equipment and the work area. Dispose of all waste according to the disposal plan.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling NOR116 (Flamestab® NOR 116)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143032#personal-protective-equipment-for-handling-nor116]

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